

Commercial Suppliers of 4,4'-Dithiobisbenzoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *4,4'-Dithiobisbenzoic acid*

Cat. No.: *B013565*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-Dithiobisbenzoic acid (DTBA) is a disulfide-containing aromatic carboxylic acid. Its unique structure, featuring a redox-responsive disulfide bond and terminal carboxylic acid groups, makes it a valuable building block in various scientific and biomedical applications. The disulfide linkage can be cleaved under reducing conditions, such as the high glutathione concentrations found within the intracellular environment of cancer cells, making it an attractive component for targeted drug delivery systems. The carboxylic acid moieties provide convenient handles for conjugation to other molecules, such as drugs, polymers, and targeting ligands, or for anchoring to surfaces to form self-assembled monolayers (SAMs).

This technical guide provides an overview of commercial suppliers of **4,4'-Dithiobisbenzoic acid**, its physicochemical properties, and detailed experimental protocols for its application in redox-responsive drug delivery, self-assembled monolayers, and bioconjugation.

Commercial Suppliers and Physicochemical Properties

A variety of chemical suppliers offer **4,4'-Dithiobisbenzoic acid**, typically in technical grade or with higher purity for research and development purposes. The quality and specifications can

vary between suppliers, and it is crucial for researchers to consult the Certificate of Analysis (CoA) for specific lot information.

Table 1: Commercial Suppliers of **4,4'-Dithiobisbenzoic Acid**

Supplier	Product Number	Purity	Availability
Alfa Chemistry	ACM1155517	96%	In Stock
Santa Cruz Biotechnology	sc-227375	-	In Stock
CymitQuimica	TR-D494200	Technical Grade	In Stock
ChemicalBook	CB7258043	99%	In Stock
BLD Pharm	BD17738	-	In Stock

Table 2: Physicochemical Properties of **4,4'-Dithiobisbenzoic Acid**

Property	Value	Source
CAS Number	1155-51-7	[1] [2]
Molecular Formula	C ₁₄ H ₁₀ O ₄ S ₂	[1] [2]
Molecular Weight	306.36 g/mol	[3]
Appearance	Pale yellow to pale orange solid	[2]
Melting Point	317-320 °C (decomposes)	[2] [3]
Boiling Point	525.2 °C at 760 mmHg (Predicted)	[2] [3]
Solubility	Insoluble in water. Soluble in organic solvents like DMSO.	

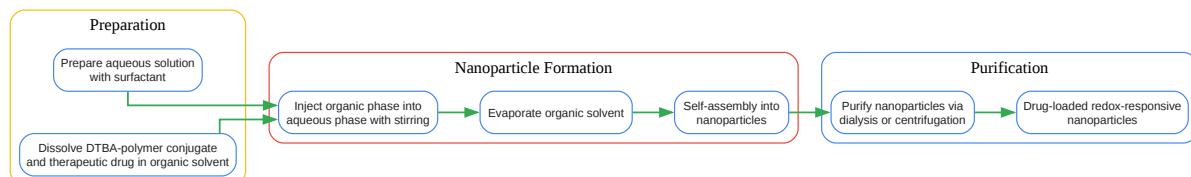
Applications and Experimental Protocols

The versatile structure of **4,4'-Dithiobisbenzoic acid** lends itself to several advanced applications in research and drug development.

Redox-Responsive Drug Delivery

The disulfide bond in DTBA is stable in the oxidative extracellular environment but is readily cleaved in the reducing intracellular environment, which has a significantly higher concentration of glutathione (GSH).^[4] This property is exploited in the design of "smart" drug delivery systems that release their therapeutic payload specifically within target cells, such as cancer cells.

Experimental Workflow: Formulation of Redox-Responsive Nanoparticles



Substrate Preparation

Clean gold substrate

Solution Preparation

Prepare a dilute solution of DTBA in a suitable solvent

Self-Assembly

Immerse the gold substrate in the DTBA solution

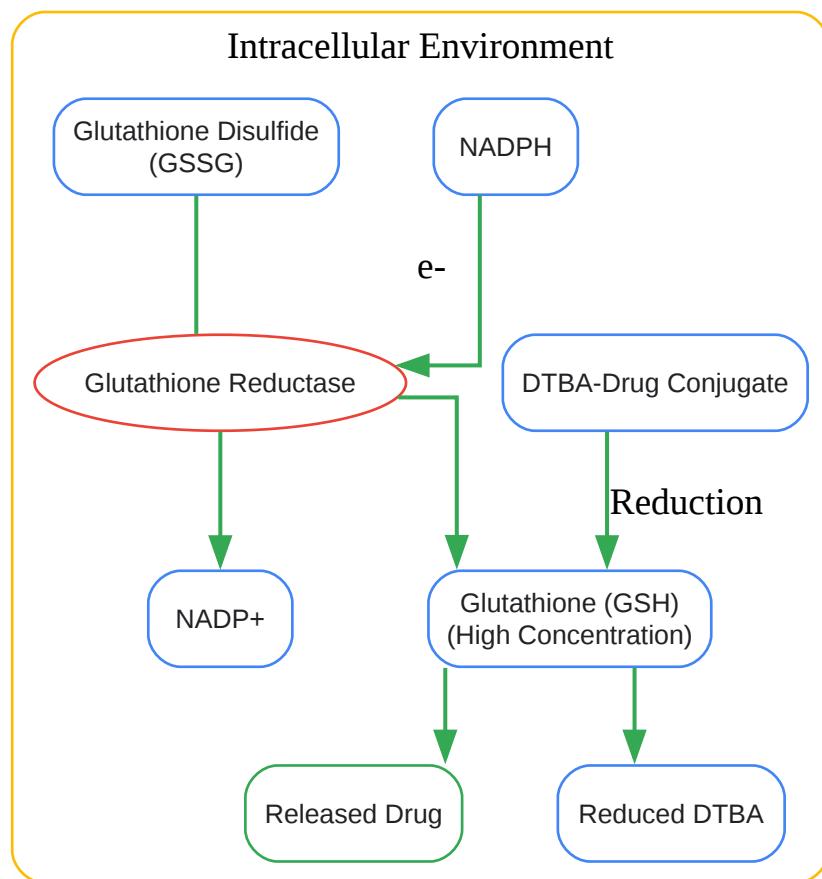
Incubate for 24-48 hours

Finishing

Rinse with solvent

Dry with nitrogen gas

DTBA SAM on gold



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